

# Physical and chemical properties of Levoglucosan-13C6

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Levoglucosan-13C6

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## Levoglucosan-13C6: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical and chemical properties, analytical methodologies, and key applications of **Levoglucosan-13C6**. This isotopically labeled compound serves as a critical internal standard for the quantification of levoglucosan, a significant marker for biomass burning in environmental and atmospheric studies.

## Core Physical and Chemical Properties

**Levoglucosan-13C6**, also known as 1,6-Anhydro- $\beta$ -D-glucopyranose-13C6, is the stable isotope-labeled form of levoglucosan. The uniform labeling with Carbon-13 isotopes makes it an ideal internal standard for mass spectrometry-based analytical techniques.

## Quantitative Data Summary

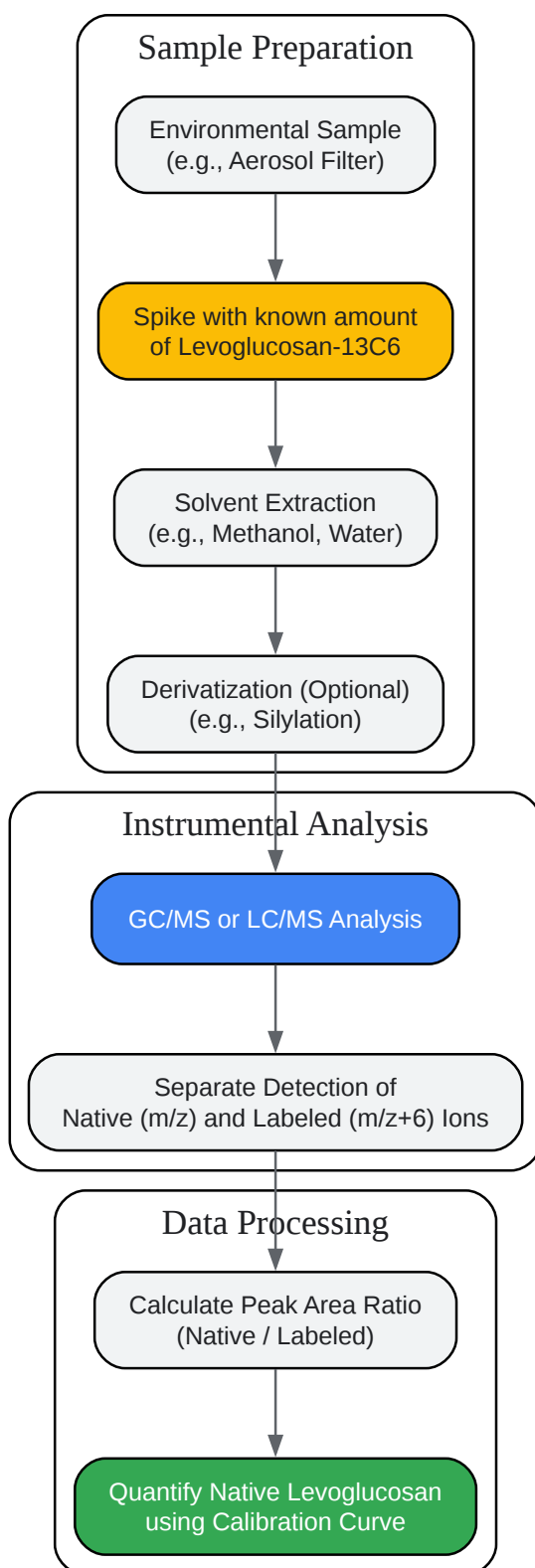
The key physical and chemical properties of **Levoglucosan-13C6** are summarized in the table below. It is important to note that while some experimental data for the labeled compound is limited, many properties can be inferred from its unlabeled counterpart, levoglucosan.

Property	Value	Source
Molecular Formula	$^{13}\text{C}_6\text{H}_{10}\text{O}_5$	[1][2]
Molecular Weight	168.10 g/mol	[1][3][4]
Exact Mass	168.07295243 Da	[3]
CAS Number	1375293-81-4	[1][5]
Appearance	Colorless crystals / Solid	[6][7]
Melting Point	182 to 184 °C (unlabeled)	[7]
Boiling Point	~384 °C (unlabeled, estimated)	[7][8]
Solubility	DMSO: 55 mg/mL; Water: 62.3 mg/mL (unlabeled)	[6][9]
Chemical Purity	≥98%	[5][10]
Storage Conditions	Store at room temperature, away from light and moisture.	[5][11]

## Applications in Analytical Chemistry

**Levoglucosan-13C6** is primarily utilized as an internal standard for the accurate quantification of levoglucosan in various environmental matrices.[1] Its application is crucial in studies monitoring air quality and identifying sources of atmospheric particulate matter, as levoglucosan is a well-established tracer for biomass combustion.[5][7]

The general workflow for using **Levoglucosan-13C6** as an internal standard is depicted below.



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Caption: Workflow for quantification of levoglucosan using **Levoglucosan-13C6**.

## Experimental Protocols

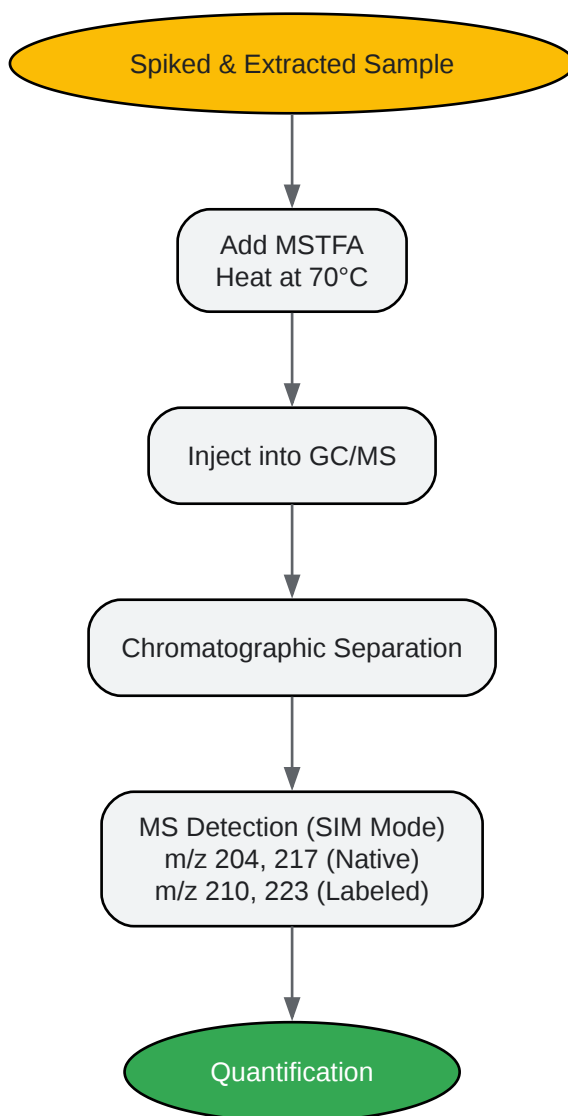
The use of **Levoglucosan-13C6** as an internal standard is central to several advanced analytical methods. Below are detailed protocols for common experimental setups.

### Gas Chromatography-Mass Spectrometry (GC/MS)

GC/MS is a widely used technique for the analysis of levoglucosan. Derivatization is often required to increase the volatility of the analyte.

Methodology:

- **Sample Extraction:** Filter samples are spiked with a known quantity of **Levoglucosan-13C6** standard solution. The analytes are then extracted from the filter matrix, typically using a solvent like methanol or a dichloromethane/methanol mixture in an ultrasonic bath.[\[12\]](#)[\[13\]](#)
- **Concentration:** The pooled extracts are evaporated to dryness under a gentle stream of nitrogen.
- **Derivatization:** The residue is derivatized to convert the polar hydroxyl groups into more volatile silyl ethers. A common method is trimethylsilylation (TMS), where a reagent like N-methyl-N-(trimethylsilyl)trifluoroacetamide (MSTFA) is added, and the mixture is heated (e.g., at 70°C for 1-2 hours).[\[14\]](#)[\[15\]](#)
- **GC/MS Analysis:** The derivatized sample is injected into the GC/MS system.
  - **Separation:** A capillary column (e.g., DB-5ms) is used to separate the analytes.
  - **Detection:** The mass spectrometer is operated in Selected Ion Monitoring (SIM) mode to enhance sensitivity and selectivity. Key mass fragments for TMS-derivatized levoglucosan are m/z 204 and 217, with m/z 73 often being a base ion.[\[14\]](#) For **Levoglucosan-13C6**, the corresponding labeled fragments are monitored.



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Caption: Experimental workflow for GC/MS analysis with TMS derivatization.

## Liquid Chromatography-Mass Spectrometry (LC/MS)

LC/MS offers an alternative that may not require derivatization, simplifying sample preparation.

Methodology:

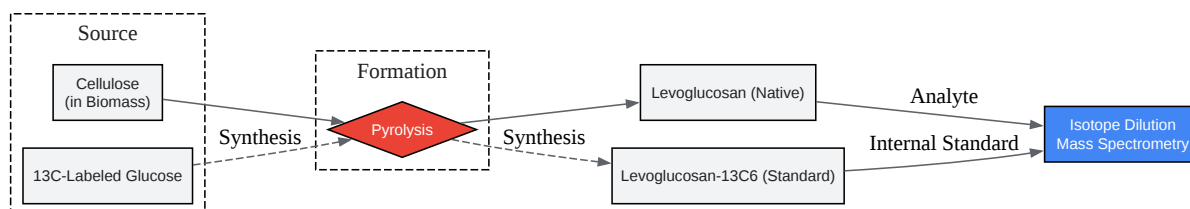
- Sample Extraction: Similar to the GC/MS protocol, filters are spiked with **Levoglucosan-<sup>13</sup>C6** and extracted with an appropriate solvent (e.g., methanol or ultrapure water).[12]

- Filtration: The extract is filtered through a syringe filter (e.g., 0.2  $\mu\text{m}$  nylon) to remove particulate matter.
- LC/MS Analysis: The filtered extract is analyzed by LC/MS.
  - Chromatography: A carbohydrate-specific column (e.g., Benson Polymeric BP-100  $\text{Ca}^{++}$ ) can be used. The mobile phase often includes a salt adduct, such as sodium acetate, to promote the formation of  $[\text{M}+\text{Na}]^+$  ions, which improves ionization efficiency in Electrospray Ionization (ESI).[\[12\]](#)
  - Ionization: ESI is typically used in positive ion mode.
  - Detection: Analysis is performed using Selected Ion Monitoring (SIM) of the sodium adducts. The ion monitored for levoglucosan is  $m/z$  185 ( $[\text{C}_6\text{H}_{10}\text{O}_5+\text{Na}]^+$ ), and for **Levoglucosan-13C6**, it is  $m/z$  191 ( $[\text{C}_6\text{H}_{10}\text{O}_5+\text{Na}]^+$ ).[\[12\]](#)

## Chemical Pathways and Logical Relationships

Levoglucosan is formed from the pyrolysis of cellulose, a major component of biomass. Its isotopologue, **Levoglucosan-13C6**, follows the same chemical principles and is synthesized from  $^{13}\text{C}$ -labeled glucose. This relationship makes it an ideal tracer.[\[7\]](#) In atmospheric chemistry, while often considered stable, recent studies suggest levoglucosan can undergo photochemical aging, which can be traced using compound-specific isotope analysis with **Levoglucosan-13C6**.[\[16\]](#)[\[17\]](#)

The logical relationship for its use as a tracer is based on the principle of isotope dilution mass spectrometry (IDMS).



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Caption: Formation pathway and its application logic in isotope dilution analysis.

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- To cite this document: BenchChem. [Physical and chemical properties of Levoglucosan-13C6]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b583477#physical-and-chemical-properties-of-levoglucosan-13c6\]](https://www.benchchem.com/product/b583477#physical-and-chemical-properties-of-levoglucosan-13c6)

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